

Commercial Suppliers and Technical Applications of Acetyl-6-formylpterin for Research

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Acetyl-6-formylpterin (Ac-6-FP) is a pteridine derivative of significant interest in immunological research. It is recognized as a potent inhibitor of Mucosal-Associated Invariant T (MAIT) cell activation. Ac-6-FP functions by binding to the non-polymorphic, MHC class I-related molecule, MR1. This binding upregulates the surface expression of MR1 on antigen-presenting cells but does not lead to the activation of the MAIT cell T-cell receptor (TCR). Instead, it acts as a competitive antagonist to activating ligands, such as derivatives of the riboflavin (vitamin B2) synthesis pathway (e.g., 5-OP-RU).[1][2][3] This technical guide provides an overview of commercial suppliers of Acetyl-6-formylpterin for research purposes, summarizes its key technical data, and outlines relevant experimental concepts and signaling pathways.

Commercial Suppliers of Acetyl-6-formylpterin

For researchers looking to procure **Acetyl-6-formylpterin**, several reputable commercial suppliers offer this compound in various quantities and purities. The following table summarizes the key information from prominent vendors.



Supplier	Catalog Number	Purity	Available Quantitie s	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Sigma- Aldrich	SMB01333	≥95% (HPLC)	Inquire	29769-49- 1	С9Н7N5О3	233.18
Cayman Chemical	23303	≥95%	5 mg	29769-49- 1	С9Н7N5О3	233.2
MedChem Express	HY-112025	>98%	5 mg, 10 mg, 50 mg, 100 mg	29769-49- 1	C9H7N5O3	233.18

Technical Data and Properties

Acetyl-6-formylpterin is a stable, synthetic compound. Key technical specifications are provided below:

- Synonyms: Ac-6-FP, N-(6-formyl-3,4-dihydro-4-oxo-2-pteridinyl)-acetamide
- Appearance: A crystalline solid
- Solubility: Soluble in DMSO and DMF. Limited solubility in ethanol and PBS (pH 7.2).
- Storage: For long-term storage, it is recommended to store at -20°C.

Mechanism of Action: MR1 Binding and MAIT Cell Inhibition

Acetyl-6-formylpterin exerts its inhibitory effect on MAIT cells through its specific interaction with the MR1 molecule. The proposed mechanism involves the following key steps:

- Uptake by Antigen-Presenting Cells (APCs): Acetyl-6-formylpterin is taken up by APCs.
- Binding to MR1: Inside the cell, likely within the endoplasmic reticulum, Acetyl-6formylpterin binds to the antigen-binding cleft of the MR1 molecule.



- Covalent Bond Formation: A crucial aspect of this interaction is the formation of a covalent Schiff base between the formyl group of **Acetyl-6-formylpterin** and the lysine 43 (Lys43) residue within the MR1 binding pocket.[2]
- MR1 Surface Expression: The binding of Acetyl-6-formylpterin stabilizes the MR1
 molecule, leading to its trafficking and increased expression on the surface of the APC.
- Competitive Inhibition: By occupying the MR1 binding site, Acetyl-6-formylpterin prevents
 the binding of activating microbial ligands, thereby inhibiting the downstream activation of
 MAIT cells.

Experimental Protocols and Methodologies

While specific protocols can vary between laboratories, the following section outlines the general methodologies for key experiments involving **Acetyl-6-formylpterin**.

In Vitro MAIT Cell Activation Assay

This assay is used to assess the inhibitory effect of **Acetyl-6-formylpterin** on MAIT cell activation.

1. Cell Culture:

- Co-culture antigen-presenting cells (APCs), such as THP-1 monocytes or B-cell lines, with a source of MAIT cells (e.g., isolated Vα7.2+ T cells from peripheral blood mononuclear cells PBMCs). 2. Treatment:
- Pre-incubate APCs with varying concentrations of Acetyl-6-formylpterin (a typical inhibitory concentration, IC50, is around 0.1 μM) for a designated period.[2]
- Add a known MAIT cell agonist, such as a fixed preparation of E. coli or the synthetic ligand
 5-OP-RU, to stimulate the co-culture.
 3. Incubation:
- Incubate the cells for a suitable period (e.g., 18-24 hours) to allow for MAIT cell activation. 4. Analysis:
- Assess MAIT cell activation by measuring the expression of activation markers like CD69 or CD25 via flow cytometry, or by quantifying cytokine production (e.g., IFN-γ, TNF-α) in the culture supernatant using ELISA or intracellular cytokine staining.

Flow Cytometry for MR1 Surface Expression



This method is used to confirm the upregulation of MR1 on the cell surface following treatment with **Acetyl-6-formylpterin**.

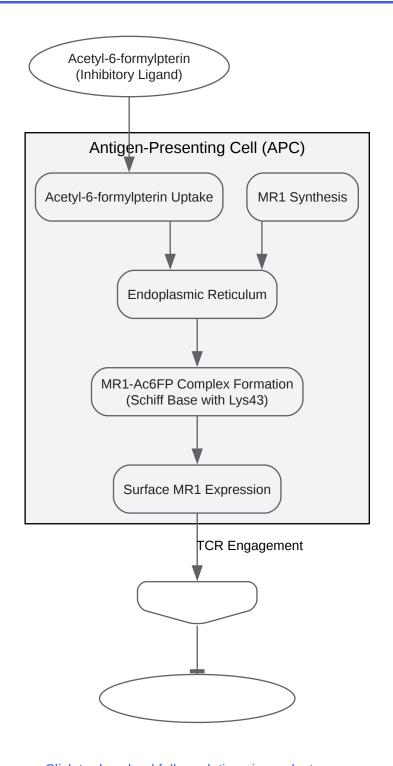
1. Cell Culture and Treatment:

- Culture APCs (e.g., C1R cell line transfected with MR1) and treat with **Acetyl-6-formylpterin** for a specified time (e.g., 24 hours). 2. Staining:
- Harvest the cells and wash with a suitable buffer (e.g., FACS buffer).
- Incubate the cells with a primary antibody specific for MR1.
- Wash the cells to remove unbound primary antibody.
- Incubate with a fluorescently labeled secondary antibody.
- Include appropriate isotype controls to account for non-specific binding. 3. Data Acquisition and Analysis:
- · Acquire data on a flow cytometer.
- Analyze the data to determine the mean fluorescence intensity (MFI) of MR1 staining, which corresponds to the level of surface expression.

Signaling Pathways and Logical Relationships

The interaction of **Acetyl-6-formylpterin** with the MR1/MAIT cell axis can be visualized through the following diagrams.

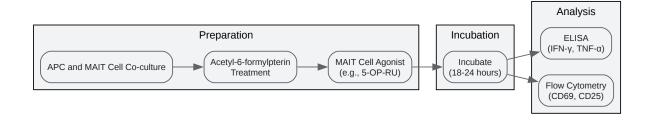




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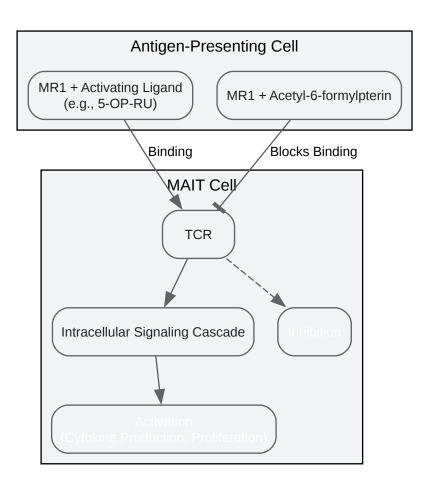
Caption: Mechanism of **Acetyl-6-formylpterin** mediated inhibition of MAIT cell activation.





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Caption: General experimental workflow for assessing MAIT cell inhibition by **Acetyl-6-formylpterin**.



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Caption: Context of MR1 signaling in MAIT cells, highlighting the inhibitory role of **Acetyl-6-formylpterin**.

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